

Technical Guide: Sardomozide (CGP 48664) in MYC-Driven Cancer Models

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Compound of Interest

Compound Name: *Sardomozide*

Cat. No.: *B1215920*

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Executive Summary

Sardomozide (also known as CGP 48664 or SAM486A) is a potent, selective, and metabolically stable inhibitor of S-adenosylmethionine decarboxylase (SAMDC/AMD1).

In the context of MYC-driven cancers (e.g., Burkitt lymphoma, Neuroblastoma, MYC-amplified solid tumors), **Sardomozide** exploits a critical metabolic vulnerability. The MYC oncoprotein directly transactivates enzymes in the polyamine biosynthetic pathway (ODC1 and AMD1), creating a state of "polyamine addiction" required to sustain high proliferation rates and oncogenic translation. **Sardomozide** blocks this pathway at the AMD1 node, preventing the conversion of putrescine to spermidine and spermine. This blockade leads to the depletion of higher polyamines essential for eIF5A hypusination, resulting in translational arrest and apoptosis in MYC-overexpressing cells.

Mechanistic Rationale: The MYC-Polyamine Axis

To understand **Sardomozide**'s efficacy, one must map its interference with MYC-driven metabolic reprogramming.

The MYC Feed-Forward Loop

MYC acts as a master regulator of ribosome biogenesis and protein synthesis. To support this, MYC upregulates:

- ODC1 (Ornithine Decarboxylase): Converts Ornithine

Putrescine.

- AMD1 (SAMDC): Decarboxylates S-adenosylmethionine (SAM) to decarboxylated SAM (dcSAM), the aminopropyl donor required to convert Putrescine

Spermidine

Spermine.^[1]

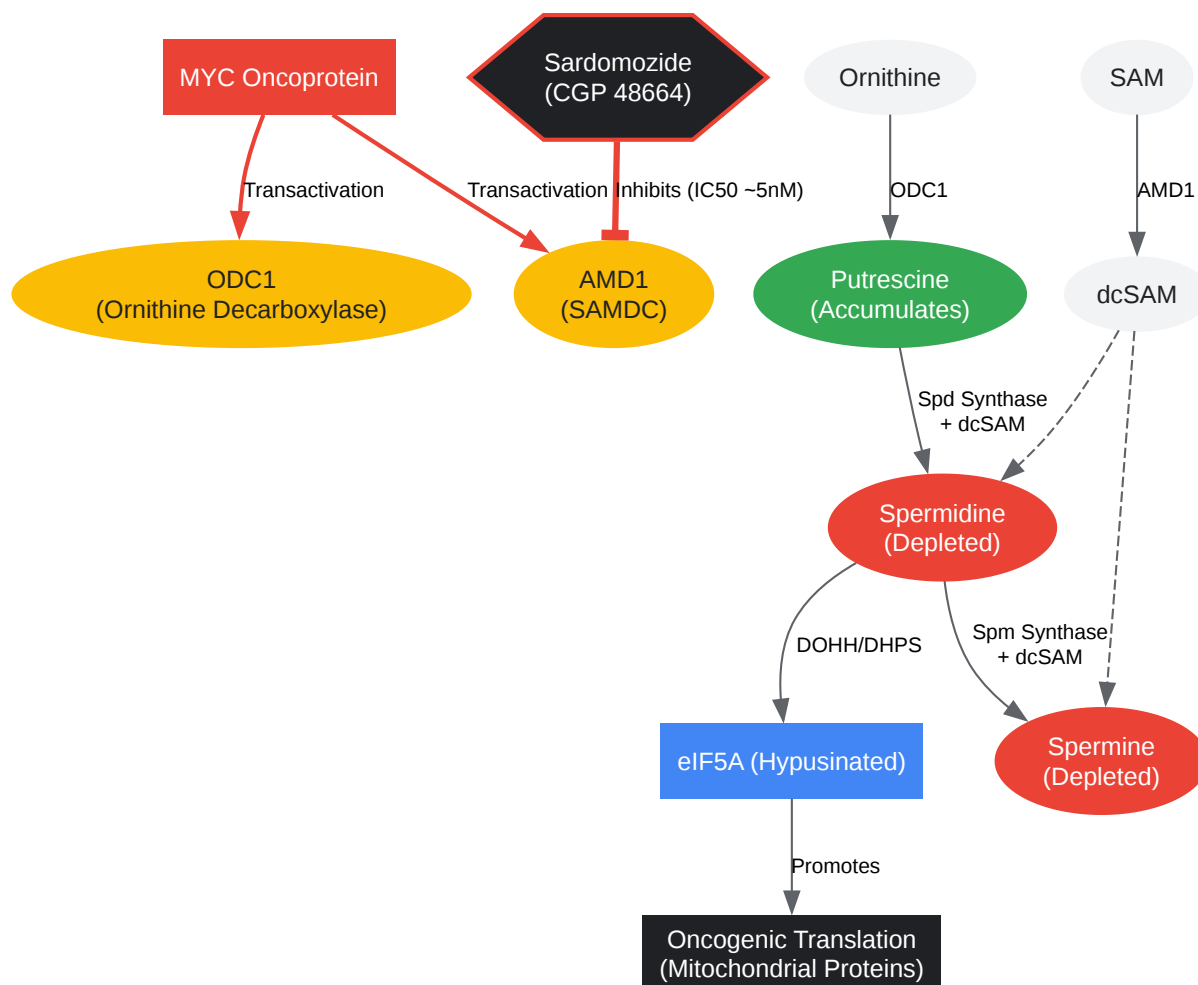
Sardomozide Mechanism of Action

Sardomozide acts as a competitive inhibitor of AMD1. Unlike earlier inhibitors like MGBG (which caused severe mitochondrial toxicity), **Sardomozide** is highly specific for AMD1.

- Primary Effect: Rapid depletion of intracellular Spermidine and Spermine.^[2]
- Secondary Effect (The "Pile-up"): Because MYC continues to drive ODC1, the inhibition of AMD1 causes a massive accumulation of the upstream substrate, Putrescine.
- Terminal Consequence: Spermidine is the obligate substrate for the post-translational modification (hypusination) of eIF5A.^[3] Loss of hypusinated eIF5A stalls the translation of proline-rich motifs, triggering a stress response that MYC-driven cells cannot survive.

Pathway Visualization

The following diagram illustrates the MYC-driven polyamine pathway and the specific blockade point of **Sardomozide**.



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Caption: **Sardomozide** inhibits AMD1, blocking the MYC-driven flux from Putrescine to Spermidine/Spermine.

Biological Activity & Efficacy Data[4][5][6][7][8][9]

Sardomozide exhibits potent antiproliferative activity, particularly in cells with high polyamine biosynthetic rates.

In Vitro Potency (IC50)

The following table summarizes the inhibitory concentration (IC50) of **Sardomozide** across relevant models. Note the nanomolar affinity for the enzyme itself versus the micromolar concentration required for cellular growth inhibition (due to uptake dynamics).

Target / Cell Line	Model Type	IC50 / Ki	Biological Effect
Rat Liver SAMDC	Enzymatic Assay	5 nM	Direct enzyme inhibition
T24	Bladder Carcinoma (MYC+)	0.71 μ M	Growth arrest
L1210	Murine Leukemia	0.3 - 1.0 μ M	Polyamine pool shift
SK-MEL-24	Melanoma	~0.5 μ M	Apoptosis induction
MCF-7	Breast Cancer	0.1 - 0.5 μ M	Cytostasis

Biomarker Response Profile

Upon treatment with **Sardomozide** (1–3 μ M for 24–48 hours), MYC-driven cells exhibit a characteristic "signature" of SAMDC inhibition:

- **SAMDC Protein Stabilization:** Paradoxically, the amount of SAMDC protein increases significantly (5–20 fold) because the inhibitor stabilizes the enzyme against proteasomal degradation, even though the enzyme is catalytically inactive.
- **Putrescine Spike:** Intracellular putrescine levels increase 10-fold to 50-fold.
- **Spermidine/Spermine Drop:** Pools are depleted to <10% of control levels.[\[4\]](#)

Experimental Protocols

To validate **Sardomozide** activity in your specific MYC-driven model, use the following self-validating protocols.

Protocol A: Cellular IC50 & Viability Assay

Objective: Determine the sensitivity of a MYC-high cell line (e.g., Raji or Kelly) vs. a MYC-low control.

- Preparation: Dissolve **Sardomozide** (dihydrochloride salt) in sterile water or PBS to a 10 mM stock. Store at -20°C.
- Seeding: Seed cells in 96-well plates.
 - Suspension (Lymphoma): 10,000 cells/well.
 - Adherent (Neuroblastoma): 3,000 cells/well.
- Treatment: After 24h, treat with serial dilutions of **Sardomozide** (0.01 µM to 10 µM).
 - Control: Vehicle (PBS) only.
 - Rescue Control: Co-treat one set of wells with Spermidine (5 µM). If **Sardomozide** toxicity is on-target (polyamine depletion), Spermidine supplementation MUST rescue the cells.
- Readout: Assess viability at 72 hours using CellTiter-Glo (ATP) or AlamarBlue.
- Validation: The IC50 should shift >100-fold in the Spermidine rescue condition.

Protocol B: Western Blot for Target Engagement

Objective: Confirm mechanism by observing SAMDC stabilization.

- Treatment: Treat cells with 1 µM **Sardomozide** for 24 and 48 hours.
- Lysis: Lyse in RIPA buffer containing protease inhibitors.
- Blotting:
 - Primary Ab: Anti-AMD1 (SAMDC).
 - Loading Control: Anti-Beta-Actin or Anti-Vinculin.
 - MYC Check: Anti-c-MYC (to confirm driver status).

- Expected Result: A massive accumulation of SAMDC protein band (~32 kDa pro-enzyme or processed subunits) in treated cells compared to control, despite loss of activity.

Protocol C: LC-MS Polyamine Profiling (Gold Standard)

Objective: Quantify the "Putrescine Spike" and "Spermidine Drop."

- Extraction: Pellet

cells. Wash with PBS. Resuspend in 100 μ L 0.1 M Perchloric Acid (HClO₄) or 5% Trichloroacetic Acid (TCA).

- Dansylation (Optional for HPLC): Derivatize with dansyl chloride if using UV detection. For LC-MS, use direct injection or benzoyl chloride derivatization.
- Standard Curve: Run standards for Putrescine, Spermidine, Spermine, and internal standard (1,6-diaminohexane).
- Analysis:
 - **Sardomozide** Effect: Putrescine > 1000% Control; Spermidine < 20% Control.

Translational Considerations

Combination Strategies

Sardomozide as a monotherapy induces compensatory upregulation of ODC1 (driven by MYC). Therefore, synergistic combinations are highly recommended:

- **Sardomozide** + DFMO (Eflornithine): DFMO inhibits ODC1. The dual blockade prevents the compensatory Putrescine spike and achieves "total polyamine depletion."
- **Sardomozide** + Polyamine Transport Inhibitors (e.g., AMXT 1501): Prevents the tumor from scavenging polyamines from the microenvironment (a common resistance mechanism).

In Vivo Dosing (Murine Models)

- Route: Intraperitoneal (i.p.) or Subcutaneous (s.c.).

- Dose: 0.5 mg/kg to 5.0 mg/kg daily.
- Vehicle: PBS or Saline.
- Toxicity: Monitor for weight loss. **Sardomozide** is generally less toxic to mitochondria than MGBG, but polyamine depletion affects rapidly dividing gut epithelium.

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